

Essential Safety and Operational Guide for 3-Bromo-4-methoxybenzenesulfonyl Chloride

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Compound of Interest

Compound Name:	3-Bromo-4-methoxybenzenesulfonyl chloride
Cat. No.:	B1274384

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Bromo-4-methoxybenzenesulfonyl chloride** (CAS No: 23094-96-4). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₆ BrClO ₃ S
Molecular Weight	285.54 g/mol [1]
Appearance	Solid
Melting Point	83-88 °C
Hazards	Harmful if swallowed, Causes severe skin burns and eye damage

Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	!	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 1B)	Corrosion	Danger	H314: Causes severe skin burns and eye damage[2][3]
Serious Eye Damage/Eye Irritation (Category 1)	Corrosion	Danger	H314: Causes severe skin burns and eye damage[4]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	!	Warning	H335: May cause respiratory irritation[5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against chemical exposure. The following PPE is mandatory when handling **3-Bromo-4-methoxybenzenesulfonyl chloride**:

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles are required. A face shield must be worn in addition to goggles, especially when there is a risk of splashing.[4][6]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are recommended. Always inspect gloves for tears or defects before use and wash hands immediately after removal. Never reuse disposable gloves.[6]
Body Protection	Laboratory Coat	A flame-retardant lab coat that is fully buttoned is essential to protect against splashes and spills.[6]
Respiratory Protection	Chemical Fume Hood or Respirator	All handling of the solid compound or its solutions must be conducted in a certified chemical fume hood to avoid inhalation of dust.[4][6]
Foot Protection	Closed-Toe Shoes	Substantial, closed-toe shoes are mandatory to protect against spills.[6]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical for minimizing exposure and preventing accidents.

1. Preparation:

- Before starting work, ensure the chemical fume hood is functioning correctly.

- Gather all necessary equipment and reagents.
- Cover the work surface with disposable bench covers to contain any spills.[6]
- Ensure an appropriate spill kit is readily accessible.[6]

2. Weighing and Transfer:

- Perform all weighing and transfer operations within the chemical fume hood.[6]
- Use a disposable weighing boat to prevent contamination.
- Handle the compound gently to minimize dust generation.
- Open containers with the opening pointed away from your face.[6]

3. Post-Operation:

- Decontaminate all non-disposable equipment and glassware after use.
- Wipe down the work surface in the fume hood with an appropriate solvent.[6]
- Wash hands and any exposed skin thoroughly after handling.[4]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Immediately call a POISON CENTER or doctor. [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Wash contaminated clothing before reuse. Immediately call a physician. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [4]
Ingestion	Rinse mouth. DO NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor. [4]

Disposal Plan

Proper disposal of **3-Bromo-4-methoxybenzenesulfonyl chloride** and associated waste is crucial to prevent environmental contamination and ensure safety.

1. Chemical Waste:

- Dispose of contents/container to an approved waste disposal plant.[\[4\]](#)
- Do not allow the material to contaminate the ground water system.[\[4\]](#)

2. Contaminated Materials:

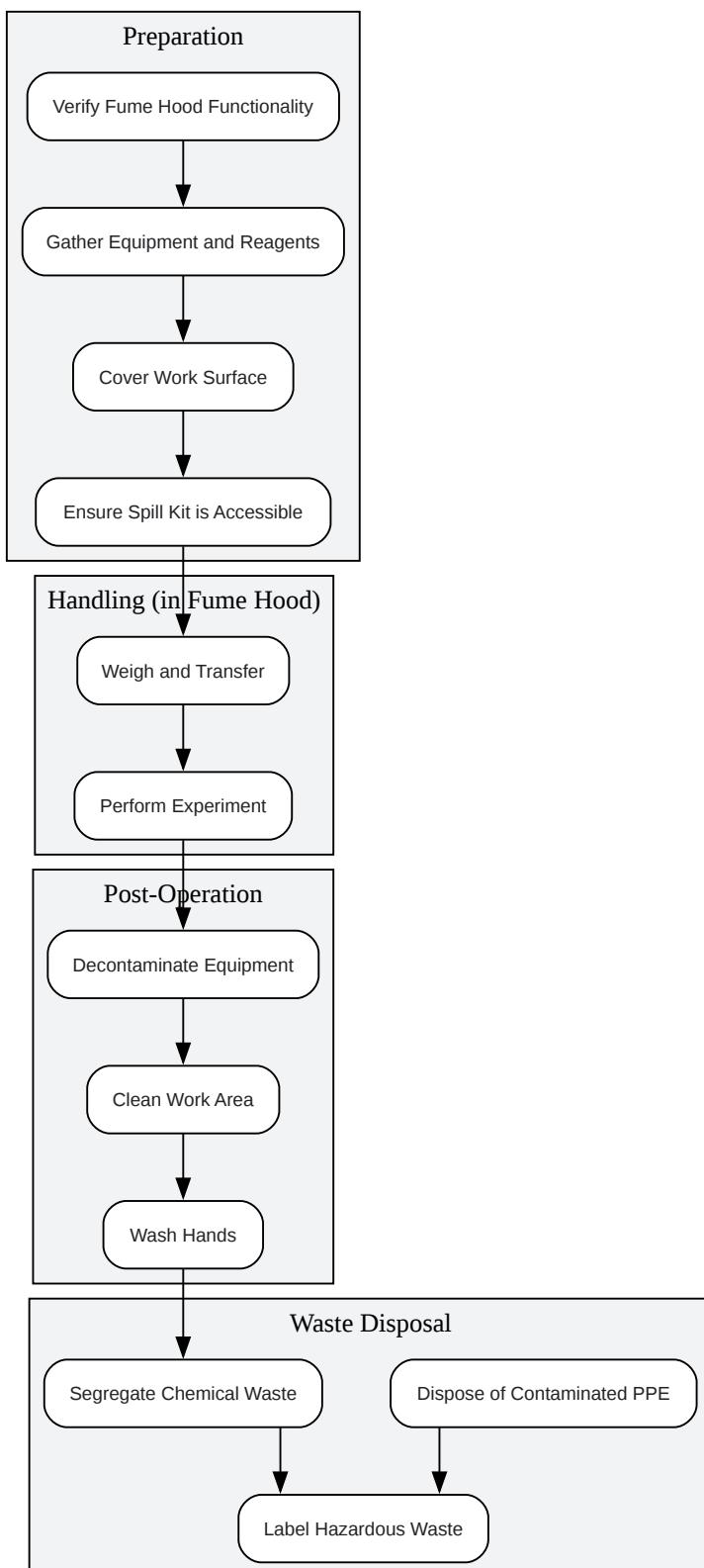
- All disposable items that have come into contact with the chemical, such as gloves, bench covers, and weighing paper, must be disposed of as hazardous waste.[\[6\]](#)

- Place these materials in a designated, sealed, and clearly labeled hazardous waste container.

3. Empty Containers:

- The first rinse of any container that held the chemical must be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses must be collected.[\[7\]](#)

Workflow for Safe Handling of 3-Bromo-4-methoxybenzenesulfonyl chloride

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